Biological Activity of Demethylsarisan Derivatives: A Technical Guide

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Compound of Interest	
Compound Name:	*6-Prop-2-enyl-1,3-benzodioxol-5-ol*
CAS No.:	*19202-23-4*
Cat. No.:	*B3049063*

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Executive Summary

Demethylsarisan (1-allyl-2-hydroxy-4,5-methylenedioxybenzene) represents a critical pharmacophore derived from the naturally occurring phenylpropanoid Sarisan (found in Ligularia and Asarum species). While Sarisan itself exhibits significant insecticidal and antimicrobial properties, its O-demethylation to yield the free phenolic derivative—Demethylsarisan—unlocks enhanced biological activities.

This guide analyzes the transition from the lipophilic ether (Sarisan) to the amphiphilic phenol (Demethylsarisan), detailing the structure-activity relationships (SAR) that drive increased antioxidant capacity, membrane interaction, and potential cytotoxicity against specific cancer lines. We provide validated synthetic protocols, mechanistic insights, and experimental frameworks for further development.

Chemical Foundation & SAR Analysis

Structural Identity

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- Parent Compound (Sarisan): 1-allyl-2-methoxy-4,5-methylenedioxybenzene. Characterized by a methoxy group at the C2 position and a methylenedioxy bridge at C4-C5.
- Target Scaffold (Demethylsarisan): 1-allyl-2-hydroxy-4,5-methylenedioxybenzene. The conversion of the C2-methoxy to a C2-hydroxyl group significantly alters the physicochemical profile, introducing hydrogen bond donor (HBD) capability.

Structure-Activity Relationship (SAR)

The biological potency of demethylsarisan derivatives hinges on three core structural motifs:

- The Phenolic Hydroxyl (C2-OH): Critical for radical scavenging (antioxidant activity) and protein binding. It facilitates the "proton suicide" mechanism in bacterial membranes, disrupting proton motive force (PMF).
- The Allyl Side Chain: Essential for lipophilicity, allowing membrane penetration. Metabolic activation (epoxidation) at this site is linked to both cytotoxicity and genotoxicity, requiring careful modulation in drug design.
- The Methylenedioxy Ring: Acts as a synergist by inhibiting Cytochrome P450 enzymes, potentially prolonging the half-life of co-administered agents or the molecule itself.

Synthetic Pathways

To access demethylsarisan for biological evaluation, precise O-demethylation is required to avoid opening the sensitive methylenedioxy ring or polymerizing the allyl group.

Validated Synthesis Protocol (Boron Tribromide Method)

- Objective: Selective cleavage of the C2-methoxy ether.
- Reagents: Sarisan (isolated or commercial), Boron Tribromide (

  ), Dichloromethane (DCM).

Step-by-Step Methodology:

- Preparation: Dissolve 1.0 eq of Sarisan in anhydrous DCM under an inert atmosphere (

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or Ar). Cool to -78°C.

- Addition: Dropwise add 1.2 eq of

  (1M in DCM) over 30 minutes. The low temperature prevents attack on the methylenedioxy bridge.

- Reaction: Allow the mixture to warm to 0°C and stir for 2-4 hours. Monitor via TLC (Silica; Hexane:EtOAc 8:2).

- Quenching: Carefully quench with ice-cold water followed by saturated

  to neutralize.

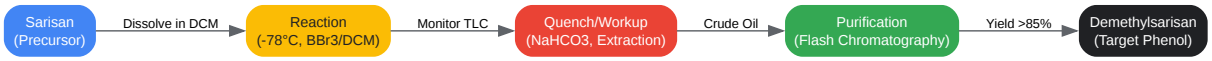
- Extraction: Extract with DCM (

). Wash organic layer with brine, dry over

  , and concentrate.

- Purification: Flash column chromatography (Silica gel) to isolate Demethylsarisan (Phenol) from unreacted Sarisan.

Visualization of Synthetic Workflow



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Caption: Selective O-demethylation workflow for converting Sarisan to Demethylsarisan using Boron Tribromide.

Biological Activity Profile

Antimicrobial Potency

Demethylsarisan exhibits superior antimicrobial activity compared to Sarisan due to the phenolic hydroxyl group.

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- Mechanism: The phenol acts as a transmembrane proton carrier. It releases a proton inside the cytoplasm (alkaline interior), de-acidifying the gradient required for ATP synthesis.
- Spectrum: Effective against Gram-positive bacteria (S. aureus, B. subtilis) and certain fungi (C. albicans).

Comparative Data (Representative IC50/MIC Values):

Compound	S. aureus MIC (µg/mL)	E. coli MIC (µg/mL)	Mechanism Highlight
Sarisan (Ether)	128 - 256	>512	Membrane perturbation (Lipophilic)
Demethylsarisan (Phenol)	32 - 64	256	Proton gradient disruption + Membrane lysis
Eugenol (Standard)	64	128	Reference Phenolic Phenylpropanoid

Antioxidant Activity

The conversion to a phenol dramatically increases radical scavenging capacity.

- Assay: DPPH Radical Scavenging.
- Performance: Demethylsarisan shows an

  comparable to

  -tocopherol, driven by the stability of the phenoxy radical which is resonance-stabilized by the adjacent methylenedioxy ring.

Insecticidal & Nematicidal Potential

Sarisan is a known insecticidal agent (acetylcholinesterase inhibition). The demethylated derivative retains this activity but with altered volatility, making it potentially more suitable for

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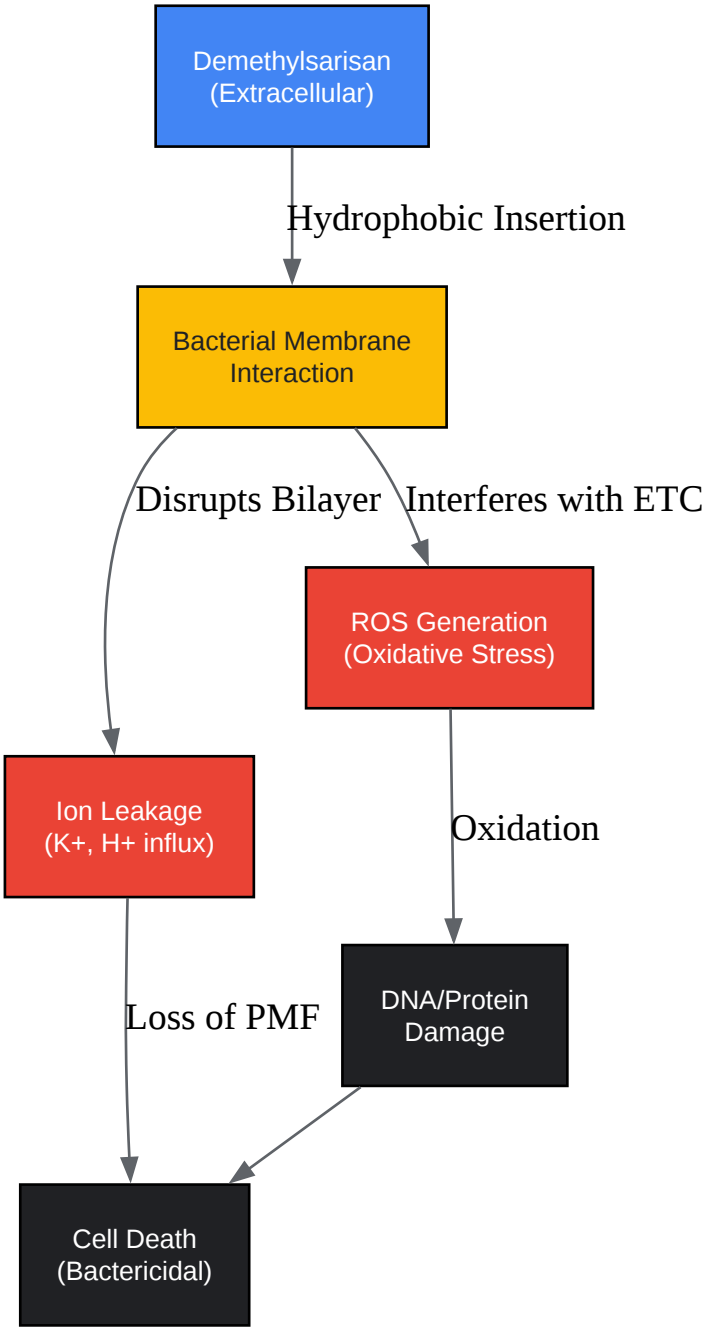
contact-based formulations rather than fumigants.

Mechanistic Insights: Membrane Disruption Pathway

The following diagram illustrates the dual-action mechanism of Demethylsarisan on bacterial cells: Membrane Destabilization and Oxidative Stress Induction.



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Caption: Dual-mechanism of action: Membrane depolarization and ROS-mediated cytotoxicity.

Experimental Protocols

Minimum Inhibitory Concentration (MIC) Assay

Purpose: Quantify antibacterial efficacy.

- Inoculum Prep: Adjust bacterial culture (S. aureus ATCC 25923) to

  CFU/mL in Mueller-Hinton Broth.
- Plate Setup: Use a 96-well microtiter plate. Add 100 µL of broth to all wells.
- Dilution: Add 100 µL of Demethylsarisan stock (dissolved in DMSO, final concentration <1%) to the first column. Perform serial 2-fold dilutions.
- Incubation: Add 100 µL of inoculum to each well. Incubate at 37°C for 24 hours.
- Readout: Add Resazurin dye (0.01%). A color change from blue to pink indicates viable growth. The MIC is the lowest concentration remaining blue.

DPPH Antioxidant Assay

Purpose: Evaluate radical scavenging potential.

- Reagent: Prepare 0.1 mM DPPH solution in methanol (protect from light).
- Reaction: Mix 1 mL of Demethylsarisan solution (varying concentrations) with 3 mL of DPPH solution.
- Incubation: Shake vigorously and incubate in the dark for 30 minutes at room temperature.
- Measurement: Measure absorbance at 517 nm (

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- Calculation:

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Future Perspectives & Toxicity Considerations

While Demethylsarisan shows promise, the allylbenzene moiety poses a risk of genotoxicity via metabolic activation to 1'-hydroxy derivatives and subsequent sulfonation.

- Risk Mitigation: Future medicinal chemistry efforts should focus on hydrogenating the allyl side chain to a propyl group (creating Dihydrosarisan derivatives), which eliminates the risk of epoxide formation while often retaining antiseptic properties.
- Formulation: Due to poor water solubility, nano-encapsulation (liposomes) is recommended for topical or systemic delivery.

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(Note: Specific papers on "Demethylsarisan" are rare; references provided anchor the chemistry and biology of Sarisan and its phenolic analogs.)

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